

An In-depth Technical Guide to Ethyl (2-hydroxypropyl)carbamate

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Compound of Interest

Compound Name: ethyl (2-hydroxypropyl)carbamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **ethyl (2-hydroxypropyl)carbamate**. Due to the potential for ambiguity in nomenclature, this document primarily focuses on ethyl N-(2-hydroxyethyl)carbamate, a well-documented compound, while also acknowledging related structures.

Chemical Structure and Identification

Ethyl N-(2-hydroxyethyl)carbamate is a carbamate ester characterized by an ethyl carbamate group attached to a 2-hydroxyethyl moiety. The presence of both a carbamate and a hydroxyl functional group makes it a molecule of interest in various chemical and biological studies.

Table 1: Chemical Identifiers for Ethyl N-(2-hydroxyethyl)carbamate

Identifier	Value	Citation
IUPAC Name	ethyl N-(2-hydroxyethyl)carbamate	[1]
CAS Number	5602-93-7	[1][2]
Molecular Formula	C ₅ H ₁₁ NO ₃	[1][2]
Molecular Weight	133.15 g/mol	[1][2]
SMILES	CCOC(=O)NCCO	[1][2]
InChI Key	IDWDPUULTDNNBY-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of ethyl N-(2-hydroxyethyl)carbamate are crucial for understanding its behavior in biological systems and for the development of analytical methods.

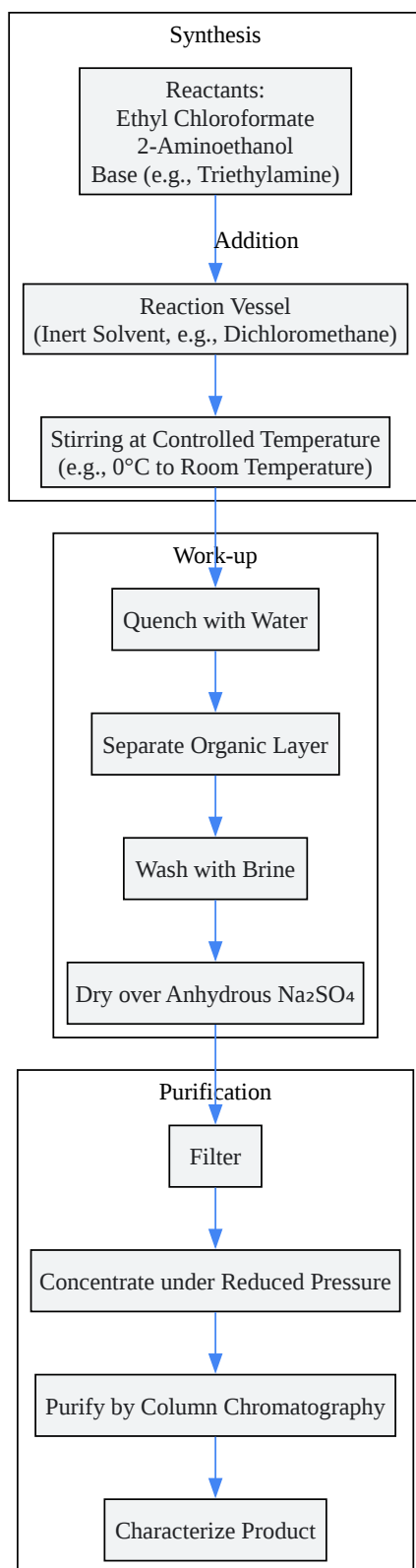
Table 2: Computed Physicochemical Properties of Ethyl N-(2-hydroxyethyl)carbamate

Property	Value	Citation
XLogP3	-0.4	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]
Exact Mass	133.07389321 Da	[1]
Topological Polar Surface Area	58.6 Å ²	[1]

Synthesis and Experimental Protocols

The synthesis of carbamates can be achieved through various chemical reactions. A general approach involves the reaction of an alcohol with an isocyanate or the reaction of a chloroformate with an amine. For N-substituted carbamates like the title compound, the reaction of ethyl chloroformate with 2-aminoethanol would be a plausible synthetic route.

While a specific detailed protocol for the synthesis of ethyl N-(2-hydroxyethyl)carbamate was not found in the provided search results, a generalized experimental workflow can be proposed.



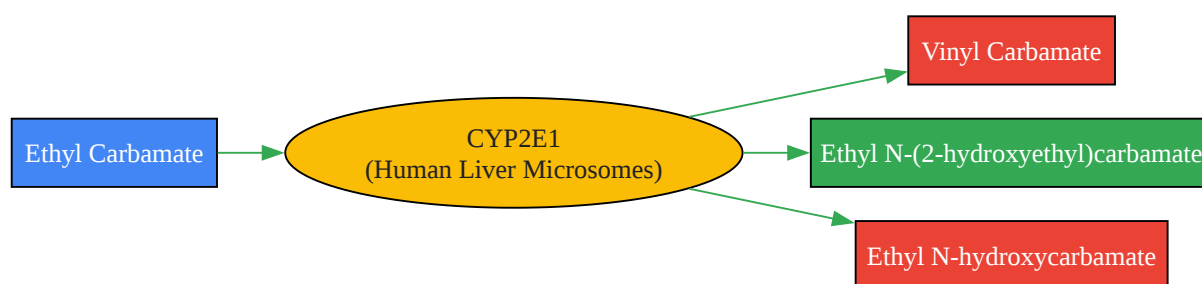
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Generalized workflow for the synthesis of ethyl N-(2-hydroxyethyl)carbamate.

Biological Significance and Metabolism

Ethyl N-(2-hydroxyethyl)carbamate is recognized as a metabolite of ethyl carbamate, a compound found in fermented foods and alcoholic beverages that is known to be genotoxic and carcinogenic.[3][4] The metabolism of ethyl carbamate is a critical area of research in toxicology and drug development.

Human liver microsomes, when incubated with NADPH and ethyl carbamate, produce vinyl carbamate, 2-hydroxyethyl carbamate, and ethyl N-hydroxycarbamate.[3][5] The enzyme primarily responsible for the oxidation of ethyl carbamate in humans is CYP2E1.[3]



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Metabolic pathway of ethyl carbamate in human liver microsomes.

Furthermore, ethyl N-(2-hydroxyethyl)carbamate is identified as a metabolite of methoprene, an insect growth regulator used in agriculture.[2] This metabolic pathway is relevant in the context of environmental science and food safety, particularly in the development of immunosorbent assays for detecting methoprene residues.[2]

Spectroscopic Data

Detailed experimental spectroscopic data for ethyl N-(2-hydroxyethyl)carbamate is not readily available in the public domain. However, based on its chemical structure, the following characteristic signals would be expected:

Table 3: Predicted Spectroscopic Features of Ethyl N-(2-hydroxyethyl)carbamate

Technique	Expected Features
^1H NMR	Signals corresponding to the ethyl group (triplet and quartet), two methylene groups (triplets or multiplets), the N-H proton (broad singlet), and the O-H proton (broad singlet).
^{13}C NMR	Resonances for the carbonyl carbon of the carbamate, the two carbons of the ethyl group, and the two carbons of the 2-hydroxyethyl group.
IR Spectroscopy	Characteristic absorption bands for the N-H stretch, O-H stretch, C=O stretch of the carbamate, and C-O stretches.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns.

Other Related Carbamate Structures

It is important to distinguish ethyl N-(2-hydroxyethyl)carbamate from other structurally similar compounds to avoid ambiguity in research and reporting.

Table 4: Comparison of Related Carbamate Structures

Compound Name	Molecular Formula	Key Structural Difference
2-hydroxyethyl carbamate	$\text{C}_3\text{H}_7\text{NO}_3$	Lacks the N-ethyl group.[5]
tert-butyl N-[(1S,2S)-1-ethyl-2-hydroxy-propyl]carbamate	$\text{C}_{10}\text{H}_{21}\text{NO}_3$	Contains a tert-butyl protecting group and a different alkyl chain with specific stereochemistry.[6]
ethyl N-(2-hydroxybenzoyl)carbamate	$\text{C}_{10}\text{H}_{11}\text{NO}_4$	Features a benzoyl group instead of an ethyl group attached to the nitrogen.[7]

Conclusion

Ethyl N-(2-hydroxyethyl)carbamate is a significant molecule in the fields of toxicology, drug metabolism, and environmental science. Its role as a metabolite of both the carcinogen ethyl carbamate and the insecticide methoprene underscores the importance of further research into its biological activity and detection. This guide provides a foundational understanding of its chemical and physical properties, and it is anticipated that further experimental studies will provide more detailed insights into its spectroscopic characteristics and biological interactions.

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